

A Comprehensive Technical Guide to 1-methyl-7-chloro-6-azaindole

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Compound of Interest

Compound Name: 7-chloro-1-methyl-1H-pyrrolo[2,3-c]pyridine

CAS No.: 875340-57-1

Cat. No.: B1488239

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-methyl-7-chloro-6-azaindole, a substituted pyrrolopyridine, is a heterocyclic compound of significant interest in the field of medicinal chemistry. As a derivative of 6-azaindole (1H-pyrrolo[3,2-b]pyridine), it belongs to a class of compounds recognized as "privileged structures" due to their ability to bind to a wide range of biological targets. Azaindoles are bioisosteres of indoles and purines, and the introduction of a nitrogen atom into the indole ring system can modulate a compound's physicochemical properties, such as basicity, hydrogen bonding capacity, and metabolic stability, thereby influencing its pharmacokinetic and pharmacodynamic profile.^{[1][2]} This guide provides an in-depth overview of the nomenclature, properties, synthesis, and potential applications of 1-methyl-7-chloro-6-azaindole, offering valuable insights for professionals engaged in drug discovery and development.

Nomenclature and Structure

A clear and unambiguous naming system is crucial for chemical communication. This section details the IUPAC name, common synonyms, and key identifiers for the title compound.

IUPAC Name and Synonyms

The systematic name for this compound, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is 7-Chloro-1-methyl-1H-pyrrolo[3,2-b]pyridine.[3][4]

Commonly encountered synonyms in literature and chemical databases include:

- 1-methyl-7-chloro-6-azaindole
- 1H-Pyrrolo[3,2-b]pyridine, 7-chloro-1-methyl-[3]

It is important to recognize these different naming conventions to ensure accurate identification and retrieval of information from various sources.

Chemical Structure and Identifiers

The chemical structure of 7-Chloro-1-methyl-1H-pyrrolo[3,2-b]pyridine is characterized by a fused pyrrole and pyridine ring system, with a chlorine atom at the 7-position and a methyl group on the nitrogen of the pyrrole ring.

Key Identifiers:

Identifier	Value
CAS Number	1547041-34-8[3]
Molecular Formula	C ₈ H ₇ ClN ₂ [3]
Molecular Weight	166.61 g/mol [3]
InChI	InChI=1S/C8H7ClN2/c1-11-5-3-7-8(11)6(9)2-4-10-7/h2-5H,1H3[3]
SMILES	CN1C=CC2=C1C(Cl)=NC=C2[5]

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to its application in drug discovery, influencing aspects from synthetic route development to formulation.

Property	Value	Source
Physical Form	Solid	
Purity	≥98% (typical commercial grade)	[5]
Storage Temperature	Room temperature or refrigerated	[5]
XLogP3-AA	1.6	[3]
Topological Polar Surface Area (TPSA)	17.8 Å ²	[3]
Hydrogen Bond Donors	0	[3]
Hydrogen Bond Acceptors	2	[3]

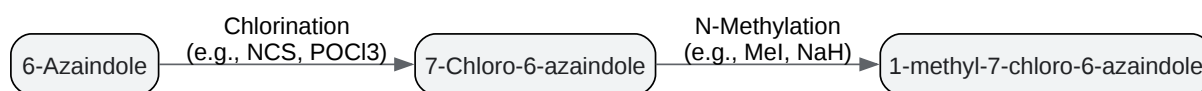
Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of 7-Chloro-1-methyl-1H-pyrrolo[3,2-b]pyridine is not readily available in peer-reviewed literature, its structure suggests a synthetic strategy based on the functionalization of a pre-formed azaindole core. The synthesis of various substituted azaindoles often involves multi-step sequences, and the principles of these can be applied to devise a potential route.[6][7]

Postulated Synthetic Pathway

A plausible synthetic route would likely begin with a commercially available or readily synthesized 6-azaindole or a chlorinated precursor. The key steps would involve chlorination of the pyridine ring followed by N-methylation of the pyrrole ring, or vice versa. The order of these steps would be critical to manage regioselectivity and reactivity.

For instance, the synthesis could conceptually proceed as follows:



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Caption: Postulated synthetic workflow for 1-methyl-7-chloro-6-azaindole.

Causality in Experimental Choices:

- **Chlorination:** The choice of chlorinating agent is crucial. N-Chlorosuccinimide (NCS) is a common and relatively mild electrophilic chlorinating agent for electron-rich aromatic systems. Alternatively, harsher reagents like phosphorus oxychloride (POCl_3) might be employed, particularly if starting from a hydroxy-azaindole precursor. The regioselectivity of this step is governed by the electronic properties of the azaindole ring system.
- **N-Methylation:** The methylation of the pyrrole nitrogen is typically achieved using a methylating agent such as methyl iodide (MeI) or dimethyl sulfate in the presence of a base. A strong base like sodium hydride (NaH) is often used to deprotonate the pyrrole nitrogen, forming a highly nucleophilic anion that readily reacts with the methylating agent. The choice of solvent, such as tetrahydrofuran (THF) or dimethylformamide (DMF), is important for solubility and to ensure an anhydrous environment when using reactive bases like NaH.

Reactivity and Further Functionalization

The presence of the chloro and methyl groups, along with the inherent reactivity of the azaindole core, allows for a range of subsequent chemical transformations.

- **Nucleophilic Aromatic Substitution:** The chlorine atom at the 7-position is susceptible to nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) reactions. This allows for the introduction of various functional groups, such as amines, alcohols, and thiols, which is a common strategy in the late-stage diversification of drug candidates.
- **Palladium-Catalyzed Cross-Coupling Reactions:** The chloro group also serves as a handle for palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Buchwald-Hartwig amination reactions. These powerful methods enable the formation of carbon-carbon and carbon-nitrogen bonds, providing access to a wide array of more complex derivatives.^[6]

- Electrophilic Substitution on the Pyrrole Ring: While the pyridine ring is generally electron-deficient, the pyrrole ring is electron-rich and can undergo electrophilic substitution reactions, such as halogenation, nitration, and acylation, typically at the 3-position.[6]

Applications in Drug Discovery and Development

Azaindole scaffolds are prevalent in modern medicinal chemistry, with several approved drugs and numerous clinical candidates incorporating this heterocyclic system.[1][2] Their structural similarity to the purine core of ATP makes them particularly effective as kinase inhibitors.[1]

Role as a Key Intermediate

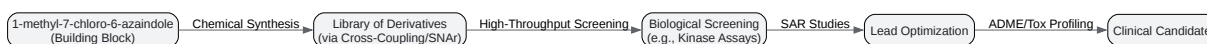
1-methyl-7-chloro-6-azaindole is primarily utilized as a key intermediate or building block in the synthesis of more complex, biologically active molecules. The strategic placement of the chloro and methyl groups provides a versatile platform for further chemical modifications.

The N-methyl group can serve to block a potential site of metabolism or to orient other substituents in a desired conformation within a protein's binding pocket. The chloro group, as previously discussed, is a key functional group for introducing diversity through cross-coupling or nucleophilic substitution reactions.

Potential as a Scaffold for Kinase Inhibitors

The 6-azaindole core is a well-established scaffold for the development of kinase inhibitors. The nitrogen atom in the pyridine ring can act as a hydrogen bond acceptor, mimicking the interaction of the adenine portion of ATP with the hinge region of the kinase active site.[1] By elaborating on the 1-methyl-7-chloro-6-azaindole core, medicinal chemists can design potent and selective inhibitors of various kinases implicated in diseases such as cancer and inflammatory disorders.

The general workflow for utilizing this intermediate in a drug discovery program is outlined below:



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Caption: Workflow for the use of 1-methyl-7-chloro-6-azaindole in drug discovery.

Conclusion

1-methyl-7-chloro-6-azaindole is a valuable and versatile heterocyclic building block for drug discovery and development. Its well-defined structure, coupled with the strategic placement of reactive and modulating functional groups, makes it an attractive starting point for the synthesis of libraries of novel compounds. A thorough understanding of its nomenclature, properties, and reactivity is essential for medicinal chemists seeking to leverage the potential of the azaindole scaffold in the design of next-generation therapeutics, particularly in the area of kinase inhibition. As the demand for novel and effective drugs continues to grow, the importance of such well-characterized and versatile intermediates will undoubtedly increase.

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